

4-Methoxy-2,5-dimethylbenzenesulfonyl Chloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methoxy-2,5-dimethylbenzenesulfonyl chloride

Cat. No.: B1330946

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This technical guide provides an in-depth overview of **4-Methoxy-2,5-dimethylbenzenesulfonyl chloride** (MDMBSC), a specialized organic compound relevant to researchers, scientists, and professionals in the field of drug development and medicinal chemistry. This document outlines its commercial availability, key chemical properties, and potential applications, with a focus on its role as a versatile reagent in organic synthesis.

Commercial Availability

4-Methoxy-2,5-dimethylbenzenesulfonyl chloride, identified by the CAS Number 91179-12-3, is commercially available from a number of chemical suppliers catering to the research and development sector. While availability and pricing are subject to change, the following table summarizes representative data from various vendors. Researchers are advised to contact suppliers directly for the most current information.

Supplier	CAS Number	Purity	Available Quantities	Price Range (USD)
Santa Cruz Biotechnology, Inc.	91179-12-3	Not specified	250 mg	\$160.00 - \$370.00[1]
Cenmed Enterprises	Not specified	Not specified	Not specified	\$127.81 - \$733.28
Biosynth	91179-12-3	Not specified	Not specified	Contact for pricing
Hunan Hualong Pharmaceutical Co., Ltd.	91179-12-3	Not specified	Not specified	Contact for pricing[2]

Physicochemical Properties

Understanding the physicochemical properties of **4-Methoxy-2,5-dimethylbenzenesulfonyl chloride** is crucial for its effective handling, storage, and application in experimental settings.

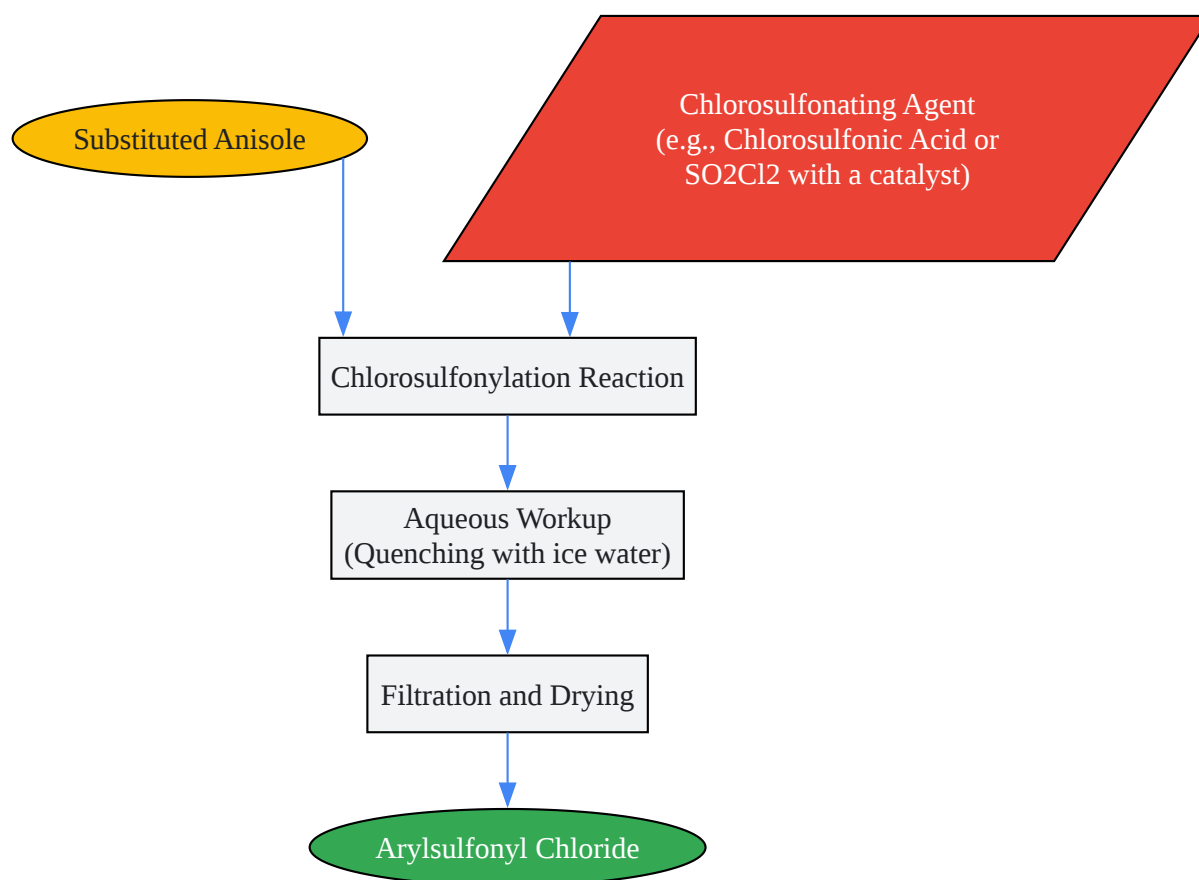
Property	Value
Molecular Formula	C ₉ H ₁₁ ClO ₃ S[1]
Molecular Weight	234.7 g/mol [2]
CAS Number	91179-12-3[1]
MDL Number	MFCD08688025[1]

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Methoxy-2,5-dimethylbenzenesulfonyl chloride** is not readily available in the public domain, a general approach can be inferred from the synthesis of structurally similar benzenesulfonyl chlorides. The chlorosulfonylation of the corresponding substituted anisole is a common synthetic route.

A representative, though not identical, procedure for the synthesis of a substituted methoxybenzenesulfonyl chloride involves the reaction of the parent methoxy compound with a chlorosulfonating agent. For instance, the synthesis of 4-methoxybenzenesulfonyl chloride has been achieved by reacting anisole with 100% sulfuric acid and phosphorus oxychloride at low temperatures, followed by heating. The product is then isolated by precipitation in an ice-water mixture.

General Workflow for the Synthesis of Arylsulfonyl Chlorides:



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Caption: General workflow for the synthesis of arylsulfonyl chlorides.

Applications in Drug Development and Organic Synthesis

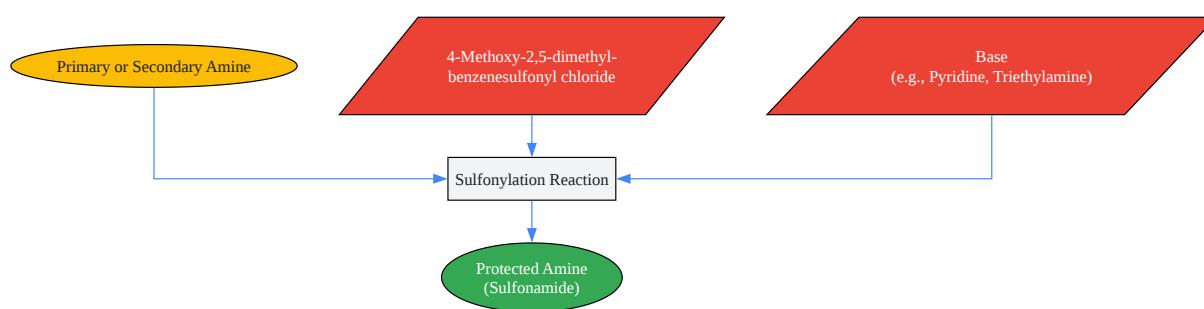
Benzenesulfonyl chlorides are a critical class of reagents in organic synthesis, primarily for the introduction of the sulfonyl group into molecules to form sulfonamides and sulfonate esters.

The methoxy and methyl substituents on the aromatic ring of **4-Methoxy-2,5-dimethylbenzenesulfonyl chloride** can influence the reactivity of the sulfonyl chloride and the properties of the resulting derivatives.

Role as a Protecting Group

In multi-step organic syntheses, particularly in peptide synthesis and the preparation of complex molecules, protecting reactive functional groups is essential. Sulfonyl chlorides are often used to protect amine functionalities. The resulting sulfonamide is generally stable to a wide range of reaction conditions. The specific steric and electronic properties of the 4-methoxy-2,5-dimethylbenzenesulfonyl group may offer advantages in terms of stability and selective cleavage compared to other sulfonyl protecting groups.

Workflow for Amine Protection using a Sulfonyl Chloride:



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Caption: General workflow for the protection of amines as sulfonamides.

Intermediate in Medicinal Chemistry

The methoxy group is a prevalent substituent in many approved drugs, where it can favorably influence ligand-target binding, physicochemical properties, and ADME (absorption, distribution, metabolism, and excretion) parameters.[3] Therefore, **4-Methoxy-2,5-dimethylbenzenesulfonyl chloride** serves as a valuable building block for the synthesis of novel sulfonamide-containing compounds with potential therapeutic applications. The sulfonamide functional group itself is a key structural motif in a wide array of pharmaceuticals, including antibacterial, diuretic, and anticonvulsant drugs.

Safety and Handling

4-Methoxy-2,5-dimethylbenzenesulfonyl chloride, like other sulfonyl chlorides, is expected to be a corrosive and moisture-sensitive compound. It is crucial to handle this reagent in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Contact with water should be avoided as it can lead to the formation of the corresponding sulfonic acid and hydrochloric acid. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

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